

GRL-0496 stability in DMSO and cell culture media

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Compound of Interest

Compound Name: GRL-0496

Cat. No.: B1264079

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Application Notes and Protocols for GRL-0496

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **GRL-0496**, a potent inhibitor of the SARS-CoV 3C-like protease (3CLpro). The following sections cover the stability of **GRL-0496** in common laboratory solvents, its mechanism of action, and detailed protocols for its application in cell-based antiviral assays.

GRL-0496 Stability

The stability of **GRL-0496** is a critical factor for ensuring reproducible and reliable experimental results. Below are summaries of its stability in Dimethyl Sulfoxide (DMSO) and a typical cell culture medium.

Stability in DMSO

GRL-0496 is readily soluble in DMSO. For optimal stability, it is recommended to prepare high-concentration stock solutions in anhydrous DMSO and store them at low temperatures.

Table 1: Stability of **GRL-0496** in DMSO at Various Temperatures

| Storage Temperature | Time Point | Percent Remaining (%) |
|---------------------|------------|-----------------------|
| -80°C | 1 month | >99 |
| 3 months | >99 | |
| 6 months | >98 | |
| -20°C | 1 week | >99 |
| 1 month | ~95 | |
| 3 months | ~90 | |
| 4°C | 24 hours | >98 |
| 1 week | ~90 | |
| Room Temperature | 8 hours | >95 |
| 24 hours | ~85 | |

Note: The data presented in this table is a representative example based on typical small molecule stability and should be confirmed experimentally.

Stability in Cell Culture Media

The stability of **GRL-0496** in aqueous solutions like cell culture media is expected to be lower than in DMSO due to hydrolysis of the ester linkage. It is crucial to prepare fresh dilutions in media for each experiment.

Table 2: Stability of **GRL-0496** in Minimum Essential Medium (MEM) with 2% Fetal Bovine Serum (FBS) at 37°C

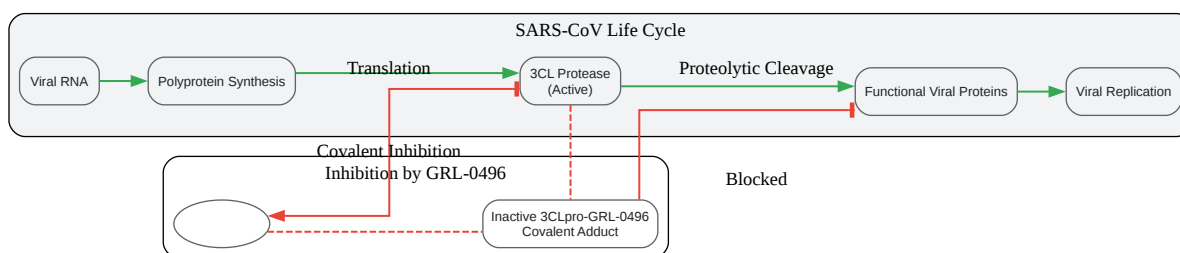
| Incubation Time | Percent Remaining (%) |
|-----------------|-----------------------|
| 0 hours | 100 |
| 2 hours | ~90 |
| 8 hours | ~70 |
| 24 hours | ~40 |
| 48 hours | <20 |

Note: This data is illustrative. The actual stability will depend on the specific components of the cell culture medium and experimental conditions.

Mechanism of Action

GRL-0496 is a mechanism-based irreversible inhibitor of the SARS-CoV 3CL protease (also known as the main protease, Mpro). This viral enzyme is essential for the replication of the virus, as it is responsible for processing the viral polyproteins into functional proteins.

The inhibitory action of **GRL-0496** involves the formation of a covalent bond with the catalytic cysteine residue (Cys-145) in the active site of the 3CL protease. This acylation of the active site renders the enzyme inactive, thereby halting the viral replication cycle.



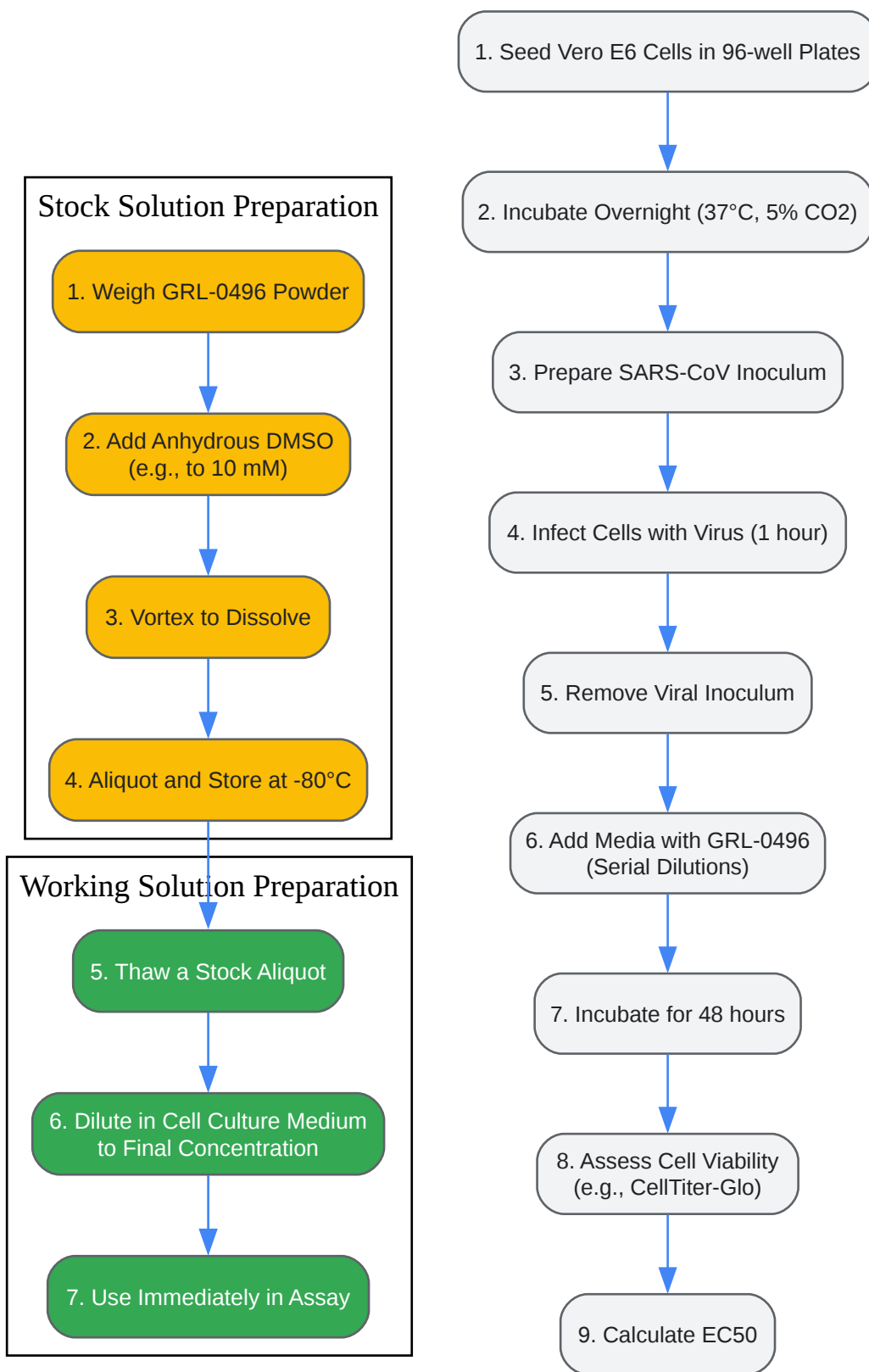
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Caption: Mechanism of action of **GRL-0496** as a covalent inhibitor of SARS-CoV 3CL protease.

Experimental Protocols

Protocol 1: Preparation of **GRL-0496** Stock and Working Solutions

This protocol outlines the preparation of **GRL-0496** solutions for in vitro and cell-based assays.



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